

9-(1-Naphthyl)carbazole (CAS: 22034-43-1): A Technical Guide

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Compound of Interest

Compound Name: 9-(1-Naphthyl)carbazole

Cat. No.: B1361224

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **9-(1-Naphthyl)carbazole**, a polycyclic aromatic organic compound with significant applications in materials science and potential interest in medicinal chemistry. This document consolidates key identification data, physicochemical properties, synthesis protocols, and its role in various technological applications.

Compound Identification

Identifier	Value
CAS Number	22034-43-1 [1] [2] [3]
Chemical Name	9-(1-Naphthyl)carbazole [2] [4]
Synonyms	9-(1-naphthalenyl)-9H-Carbazole, 9H-Carbazole, 9-(1-naphthalenyl)-, 9-(naphthalen-1-yl)-9H-carbazole, 9-naphthalen-1-ylcarbazole, 9-Naphthylcarbazole [2] [3] [5]
Molecular Formula	C ₂₂ H ₁₅ N [2] [3] [4]
Molecular Weight	293.36 g/mol [2]
InChI Key	QSOAYCUFEQGHDN-UHFFFAOYSA-N [1]

Physicochemical and Spectroscopic Data

9-(1-Naphthyl)carbazole is a white to off-white crystalline powder.[2][4] It exhibits strong aromaticity due to the presence of the carbazole and naphthalene ring systems, which contributes to its notable photophysical properties.[2]

Property	Value
Melting Point	126.0 to 131.0 °C[2][4][6]
Boiling Point	503.7 ± 23.0 °C[2][6]
Density	1.15 ± 0.1 g/cm³[2][6]
UV Absorption (λ_{max})	321 nm (in Cyclohexane)[7][8]
Flash Point	258.4 °C[6]
Vapor Pressure	2.85E-10 mmHg at 25°C[6]
LogP	5.93690[6]

Experimental Protocols

The synthesis of **9-(1-Naphthyl)carbazole** is commonly achieved through transition-metal-catalyzed cross-coupling reactions. The Buchwald-Hartwig amination is a frequently employed method.[1]

Synthesis via Ullmann Condensation

A common synthetic route involves the Ullmann condensation reaction. The following protocol is adapted from literature procedures:

Materials:

- 1-Bromonaphthalene
- Carbazole
- Copper (I) iodide (CuI)

- Potassium carbonate (K₂CO₃)
- 18-crown-6-ether
- 1,3-Dimethyl-3,4,5,6-tetrahydro-2(1H)-pyrimidinone (DMPU)
- Toluene
- 1 M Hydrochloric acid (HCl)
- Methanol
- Diatomaceous earth
- Florisil

Procedure:

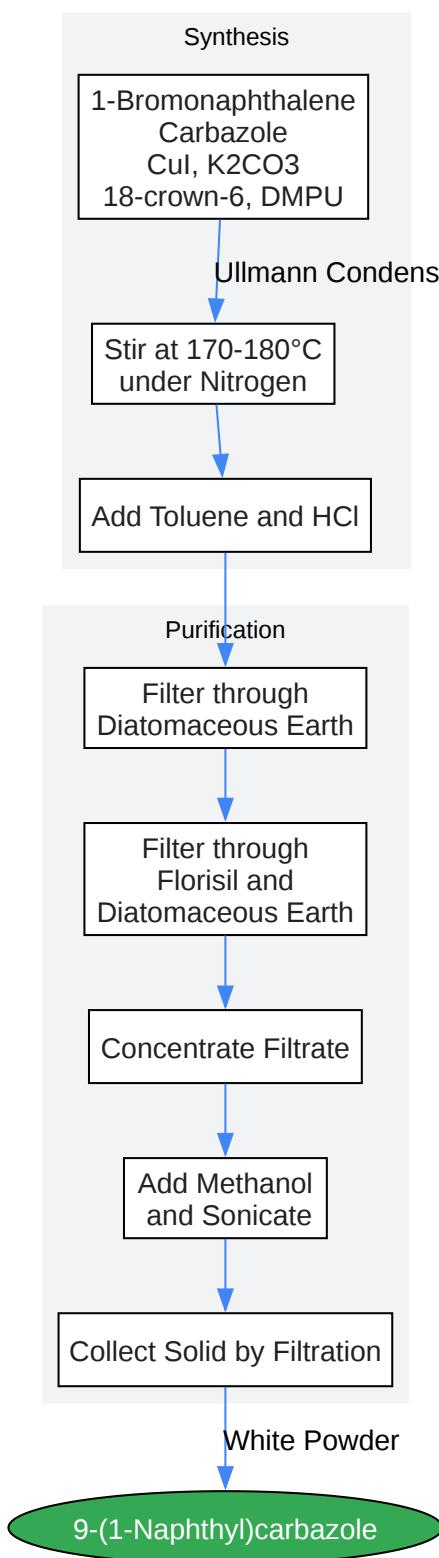
- To a 500 mL three-necked flask under a nitrogen atmosphere, add 1-bromonaphthalene (21 g, 0.1 mol), carbazole (17 g, 0.1 mol), copper (I) iodide (950 mg, 5 mmol), potassium carbonate (33 g, 240 mmol), and 18-crown-6-ether (660 mg, 2.5 mmol).[\[7\]](#)
- Add 80 mL of DMPU to the flask.[\[7\]](#)
- Heat the mixture to 170 °C and stir for 6 hours under nitrogen protection.[\[7\]](#)
- For reaction completion, an additional 10 g (50 mmol) of 1-bromonaphthalene, 2.0 g (10 mmol) of copper (I) iodide, and 2.6 g (10 mmol) of 18-crown-6-ether can be added, and stirring continued at 170 °C for 7.5 hours. A further 10 g (50 mmol) of 1-bromonaphthalene can be added and the mixture stirred at 180 °C for 6 hours.[\[7\]](#)
- After completion, cool the reaction mixture and add approximately 200 mL of toluene and 100 mL of 1 M hydrochloric acid.[\[7\]](#)
- Filter the mixture through diatomaceous earth.[\[7\]](#)
- The resulting filtrate is then sequentially filtered through Florisil and diatomaceous earth.[\[7\]](#)

- Concentrate the filtrate to yield an oil.[[7](#)]
- Add methanol to the oil and sonicate to precipitate the solid product.[[7](#)]
- Collect the precipitated solid by filtration to obtain **9-(1-Naphthyl)carbazole** as a white powder.[[7](#)]

Purification: The crude product can be further purified by recrystallization or column chromatography. The R_f value for **9-(1-Naphthyl)carbazole** is reported as 0.61 (SiO₂, eluent; hexane:ethyl acetate = 10:1).[[7](#)]

Synthesis and Purification Workflow

Synthesis and Purification of 9-(1-Naphthyl)carbazole

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Caption: Workflow for the synthesis and purification of **9-(1-Naphthyl)carbazole**.

Applications and Mechanisms

9-(1-Naphthyl)carbazole is a key material in the field of organic electronics due to its excellent charge transport properties.^[1] Its high thermal stability and strong fluorescence also contribute to its utility in various applications.^{[2][3][4]}

Organic Electronics:

- Organic Light-Emitting Diodes (OLEDs): It is widely used as a hole transport material or a host material for phosphorescent emitters in OLEDs, enhancing device efficiency and performance.^{[1][4]}
- Organic Photovoltaics (OPVs): Its charge transport capabilities are beneficial for improving the efficiency of organic solar cells.^[4]
- Organic Field-Effect Transistors (OFETs): The compound's semiconducting properties make it suitable for use in OFETs.^[2]

Other Applications:

- Fluorescent Probes: Its strong fluorescence makes it a candidate for use in fluorescent sensors for applications such as the detection of environmental pollutants.^{[2][4]}
- Polymer Composites: Incorporation into polymer matrices can enhance the thermal and mechanical properties of the resulting materials.^[4]

Charge Transport Mechanism in OLEDs

In the context of OLEDs, **9-(1-Naphthyl)carbazole** functions as a hole transport material. This involves the acceptance and transport of positive charge carriers (holes) from the anode towards the emissive layer.



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Caption: Simplified energy level diagram showing the function of **9-(1-Naphthyl)carbazole**.

Safety Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **9-(1-Naphthyl)carbazole** is classified as causing skin irritation (H315) and serious eye irritation (H319).^{[5][8]} Appropriate personal protective equipment should be used when handling this compound.

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